

Application Note & Protocol Guide: 1-Acetylpiperidine-4-carbonyl Chloride

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1-Acetylpiperidine-4-carbonyl
chloride

Cat. No.: B015303

[Get Quote](#)

Executive Summary

1-Acetylpiperidine-4-carbonyl chloride is a highly valuable bifunctional reagent, pivotal in the fields of medicinal chemistry and advanced organic synthesis. Its structure, incorporating a protected piperidine nitrogen and a reactive acyl chloride, makes it an essential building block for introducing the 1-acetylpiperidine-4-carboxamide moiety into target molecules. This moiety is a common feature in various pharmacologically active agents, contributing to desirable pharmacokinetic properties. This guide provides an in-depth analysis of the reaction conditions, detailed experimental protocols, and critical handling information for this versatile intermediate. We will explore its primary applications in amide bond formation, esterification, and Friedel-Crafts acylation, offering researchers the foundational knowledge to effectively and safely incorporate this reagent into their synthetic workflows.

Physicochemical Properties and Safe Handling

The efficacy of any reactive intermediate is intrinsically linked to its purity and stability. Understanding the properties of **1-acetylpiperidine-4-carbonyl chloride** is the first step toward its successful application.

| Property | Value | Reference(s) |
|-------------------|--|--------------|
| CAS Number | 59084-16-1 | [1][2][3] |
| Molecular Formula | C ₈ H ₁₂ ClNO ₂ | [1][3][4] |
| Molecular Weight | 189.64 g/mol | [1][3] |
| Appearance | White to light yellow solid/powder | [4] |
| Melting Point | 135-137 °C | [2][4] |
| Purity | Typically ≥95% | [5][6] |
| Solubility | Soluble in DMSO (slightly), decomposes in water; soluble in common organic solvents like DCM and THF. | [2][4][5] |

Critical Safety & Handling Protocols

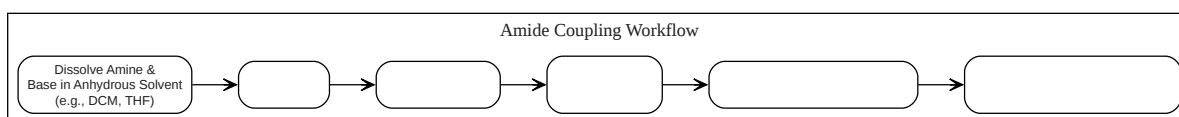
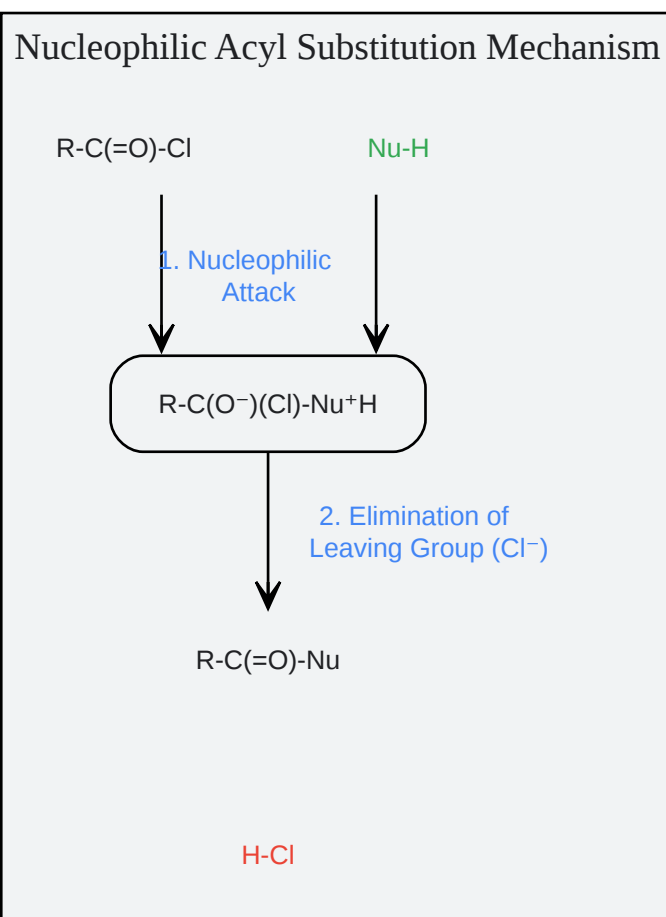
1-Acetylpiperidine-4-carbonyl chloride is a corrosive and moisture-sensitive compound that demands strict adherence to safety protocols.[1][3][7]

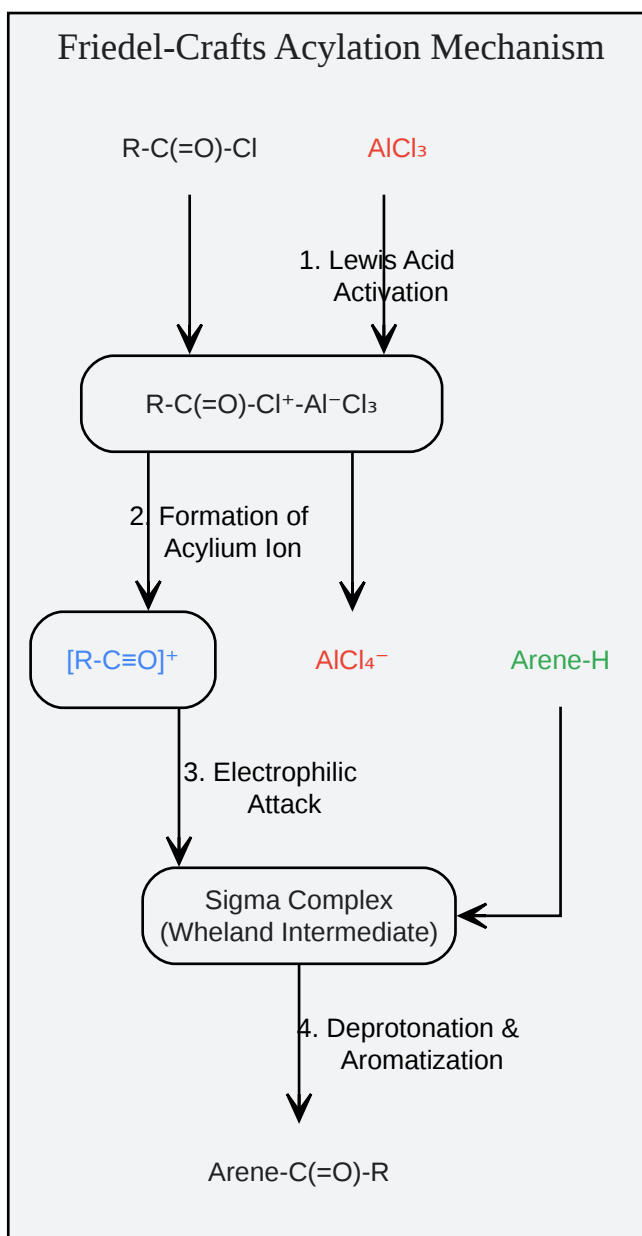
- **Corrosivity:** The compound is classified as a skin and eye corrosive (H314), causing severe burns upon contact.[1][3] All handling must be performed within a certified chemical fume hood.
- **Moisture Sensitivity:** As an acyl chloride, it reacts violently with water and atmospheric moisture to produce corrosive hydrogen chloride (HCl) gas.[7][8][9] This reaction not only degrades the reagent but also creates a hazardous environment.
- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including a lab coat, chemical-resistant gloves (e.g., nitrile), and safety goggles or a full-face shield.[7][9][10]
- **Storage:** The reagent must be stored under an inert atmosphere (e.g., Nitrogen or Argon) in a tightly sealed container to prevent hydrolysis.[2][4] Recommended storage is in a refrigerator or desiccator at low temperatures (-20°C is ideal) to maintain long-term stability.
[2][4][11]

- Dispensing: Use Schlenk techniques or a glovebox for weighing and dispensing to minimize exposure to air and moisture.[\[11\]](#)
- Waste Disposal: Quench excess reagent carefully by slowly adding it to a stirred, cooled solution of sodium bicarbonate or another suitable base. All waste must be disposed of according to local hazardous waste regulations.[\[8\]](#)[\[10\]](#)

Core Reactivity: Nucleophilic Acyl Substitution

The chemistry of **1-acetylpiperidine-4-carbonyl chloride** is dominated by the electrophilicity of its carbonyl carbon. The primary reaction it undergoes is nucleophilic acyl substitution. This mechanism involves the attack of a nucleophile on the carbonyl carbon, forming a transient tetrahedral intermediate, followed by the elimination of the highly stable chloride leaving group to regenerate the carbonyl.[\[7\]](#)[\[12\]](#)





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. angenechemical.com [angenechemical.com]
- 2. biosynce.com [biosynce.com]
- 3. 1-Acetylpiperidine-4-carbonyl chloride | C₈H₁₂ClNO₂ | CID 100950 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. lookchem.com [lookchem.com]
- 5. 1-Acetylpiperidine-4-carbonyl chloride Supplier in Mumbai, 1-Acetylpiperidine-4-carbonyl chloride Trader, Maharashtra [chemicalmanufacturers.in]
- 6. CAS 59084-16-1 | 1-Acetylpiperidine-4-carbonyl chloride - Synblock [synblock.com]
- 7. benchchem.com [benchchem.com]
- 8. nj.gov [nj.gov]
- 9. nbinno.com [nbinno.com]
- 10. fishersci.com [fishersci.com]
- 11. 1-(1-Acetylpiperidine-4-carbonyl)piperidine-4-carboxylic Acid [benchchem.com]
- 12. savemyexams.com [savemyexams.com]
- To cite this document: BenchChem. [Application Note & Protocol Guide: 1-Acetylpiperidine-4-carbonyl Chloride]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b015303#reaction-conditions-for-using-1-acetylpiperidine-4-carbonyl-chloride>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com